

Essential Procedures for the Safe Disposal of MY10

Author: BenchChem Technical Support Team. Date: December 2025



For researchers, scientists, and drug development professionals handling **MY10**, adherence to proper disposal protocols is critical for ensuring laboratory safety and environmental protection. **MY10** is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects[1]. Therefore, it is imperative that this substance be managed as hazardous waste, with disposal procedures designed to prevent its release into the environment[1]. All disposal activities must comply with local, state, and federal regulations[2][3].

Key Safety and Handling Data

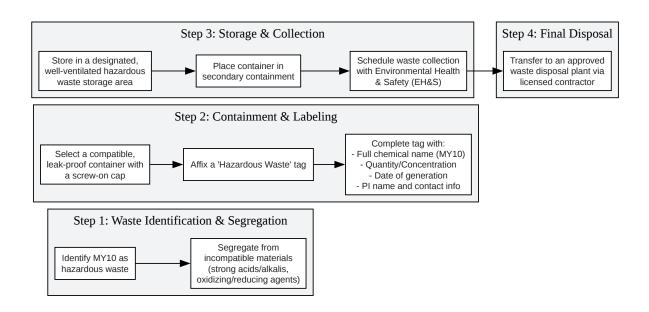
A summary of essential quantitative and safety information for **MY10** is provided below.

Property	Value	Source
CAS Number	2204270-73-3	[1]
Molecular Formula	C15H10F6OS2	[1]
Molecular Weight	384.354	[1]
Hazard Statements	H302: Harmful if swallowed. H410: Very toxic to aquatic life with long lasting effects.	[1]
Precautionary Statements	P264, P270, P273, P301 + P312, P330, P391, P501	[1]



Disposal Workflow

The proper disposal of **MY10** follows a structured workflow designed to minimize risk and ensure regulatory compliance. This process begins with the identification of **MY10** as a hazardous waste and proceeds through containment, labeling, and ultimately, transfer to a certified disposal facility.



Click to download full resolution via product page

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

1. MY10|2204270-73-3|MSDS [dcchemicals.com]







- 2. images.thdstatic.com [images.thdstatic.com]
- 3. resources.rndsystems.com [resources.rndsystems.com]
- To cite this document: BenchChem. [Essential Procedures for the Safe Disposal of MY10]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12430409#my10-proper-disposal-procedures]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com